

Dipotassium methanedisulfonate purity and grades

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Compound of Interest

Compound Name: *Dipotassium methanedisulfonate*

Cat. No.: *B1584877*

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An In-Depth Technical Guide to the Purity and Grades of **Dipotassium Methanedisulfonate**

Foreword

As a Senior Application Scientist, my experience in the fields of analytical chemistry and pharmaceutical development has consistently underscored a fundamental principle: the success of any experiment, and indeed any product, is inextricably linked to the quality of its starting materials. **Dipotassium methanedisulfonate**, a compound of increasing interest, is no exception. Its utility, ranging from a catalyst in industrial processes to a specialized agent in biomedical research, is dictated by its purity. This guide is crafted for the discerning researcher, scientist, and drug development professional who understands that nuance and detail are not academic luxuries but practical necessities. We will move beyond a superficial listing of specifications to explore the why—the causal relationships between purity, grade, and experimental outcome. This document is designed to be a self-validating system, grounding every recommendation and protocol in established analytical principles and authoritative standards.

Understanding Dipotassium Methanedisulfonate: Core Properties and Significance

Dipotassium methanedisulfonate, also known as dipotassium methionate, is an organosulfur compound with the chemical formula $\text{CH}_2(\text{SO}_3\text{K})_2$.^{[1][2]} It is the dipotassium salt of methanedisulfonic acid.^{[3][4]}

Chemical Structure and Properties:

- CAS Number: 6291-65-2[1][3][5][6]
- Molecular Formula: $\text{CH}_2\text{K}_2\text{O}_6\text{S}_2$ [3][6]
- Molecular Weight: 252.35 g/mol [1][3][7]
- Appearance: Typically a white crystalline solid or powder.[6][8][9]
- Solubility: Soluble in water (approx. 40 g/L at 20°C).[9]

Its significance in research and development is multifaceted. In the pharmaceutical industry, it serves as a versatile building block and has been investigated for its properties as a metal chelator.[6][7] This chelating ability is particularly relevant in contexts such as the treatment of Wilson's disease, where copper ion management is critical.[7] Beyond biomedical applications, it is also used as a catalyst or additive in industrial processes like hard chrome electroplating.[8][9] This wide application spectrum necessitates a clear understanding of its purity, as contaminants acceptable in an industrial setting could be catastrophic in a sensitive biological assay or a Good Manufacturing Practice (GMP) synthesis.

The Critical Impact of Purity and Grades

The selection of an appropriate grade of **dipotassium methanedisulfonate** is a critical decision point in experimental design and product development. The grade dictates not only the level of the primary compound but also the profile of potential impurities, which can have profound consequences.

Why Purity Matters:

- In Research: Impurities can lead to erroneous results by interfering with analytical signals, inhibiting or activating biological pathways non-specifically, or catalyzing unintended side reactions.
- In Drug Development: For pharmaceutical applications, impurities must be strictly controlled and characterized to ensure the safety, efficacy, and stability of the final drug product.

Unidentified impurities can pose toxicological risks and compromise regulatory approval.^[6]
^[7]

To address these varying requirements, suppliers typically offer several grades of **dipotassium methanedisulfonate**. The choice of grade represents a balance between cost and the level of quality control required for the specific application.

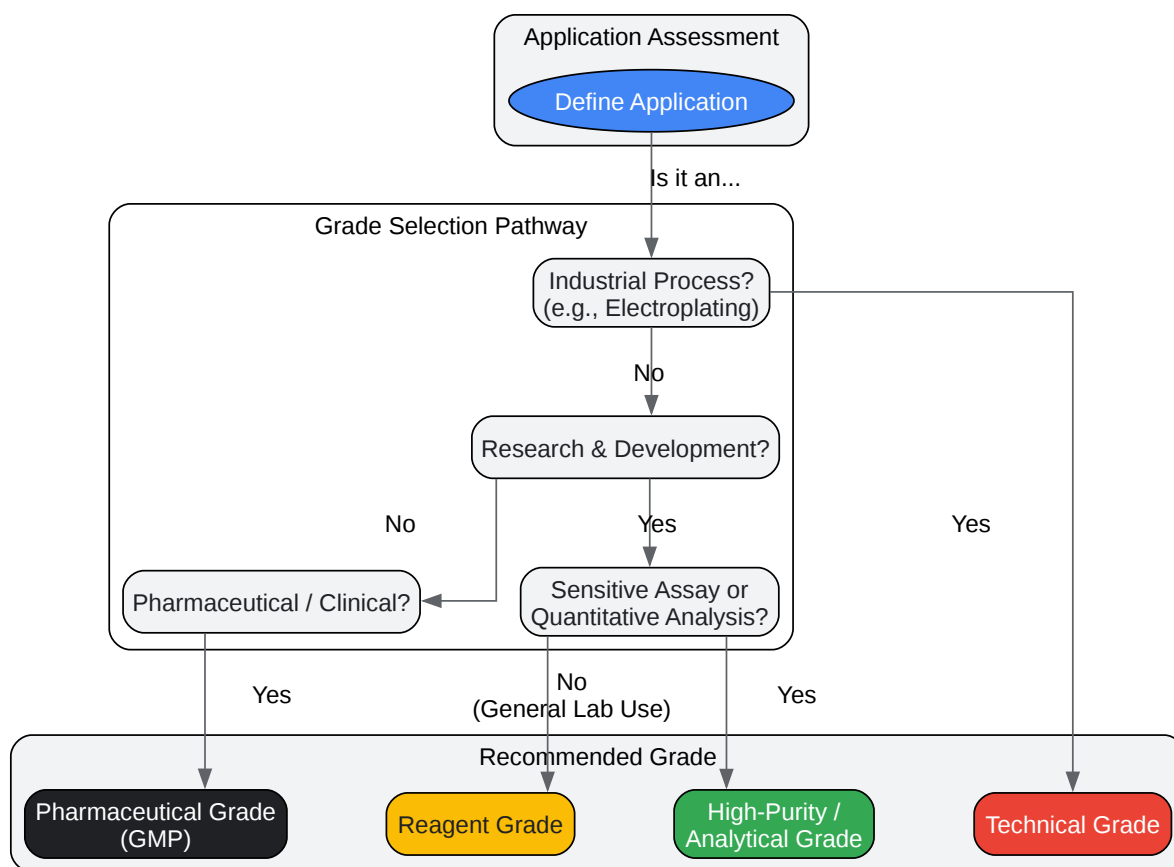
Comparative Analysis of Available Grades

The following table summarizes the common grades, their typical purity specifications, and their intended applications, providing a clear framework for selection.

Grade	Typical Purity Assay	Key Characteristics & Common Impurities	Intended Applications
Technical Grade	< 97%	May contain significant levels of synthesis byproducts (e.g., potassium sulfite, chlorides) and water. ^[4] Specifications are often less stringent.	Industrial processes such as electroplating where high purity is not the primary concern. ^{[8][9][10]}
Reagent Grade	≥97% to 98%	Suitable for general laboratory work. Impurity profiles are not always fully characterized. ^{[3][11]}	Educational purposes, qualitative analysis, non-critical chemical synthesis.
High-Purity / Analytical Grade	≥99.0%	Low levels of specified impurities (e.g., water content ≤1%). ^[1] Often accompanied by a detailed Certificate of Analysis (CoA). ^[6]	Quantitative analysis, reference standards, sensitive biological assays, and demanding organic synthesis. ^{[1][5]}
Pharmaceutical Grade	≥99.0% (often higher)	Must be produced under GMP conditions. Stringent limits on elemental impurities, residual solvents, and organic byproducts. Full traceability and documentation are required.	Use as a pharmaceutical intermediate or active pharmaceutical ingredient (API) precursor. ^{[6][7]}

Logical Framework for Grade Selection

The selection of the appropriate grade is a function of the application's sensitivity to impurities. The following diagram illustrates the decision-making logic.



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- To cite this document: BenchChem. [Dipotassium methanedisulfonate purity and grades]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584877#dipotassium-methanedisulfonate-purity-and-grades]

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